

Unveiling the Properties of Terbuthylazine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Bis(ethylamino)-tert-butylamino-s-triazine

Cat. No.: B042745

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Fosterville, VIC – For professionals in drug development, scientific research, and related fields, a comprehensive understanding of the physicochemical properties of chemical compounds is paramount. This technical guide provides an in-depth overview of Terbuthylazine, a selective herbicide identified by CAS number 5915-41-3. This document summarizes its key physical and chemical characteristics, offering a valuable resource for laboratory and research applications.

Core Physicochemical Properties

Terbuthylazine, with the molecular formula $C_9H_{16}ClN_5$, is a white, crystalline solid.^[1] It is characterized by a molecular weight of approximately 229.71 g/mol .^{[1][2][3]} The compound exhibits limited solubility in water but is soluble in organic solvents such as ethanol, methanol, and dimethylformamide (DMF).^{[4][5]}

A key parameter for assessing the environmental fate and bioaccumulation potential of a compound is the octanol-water partition coefficient (LogP). For Terbuthylazine, the LogP value is reported as 3.21 to 3.40, indicating a tendency to partition into fatty tissues.^{[2][5][6][7]} The melting point of Terbuthylazine is consistently reported in the range of 175.5°C to 179°C.^{[1][2][5][6][8]}

Property	Value	Source(s)
Molecular Formula	$C_9H_{16}ClN_5$	[1] [3] [5]
Molecular Weight	229.71 g/mol	[1] [2] [3]
Appearance	White crystalline solid/powder	[1] [2]
Melting Point	175.5 - 179 °C	[1] [2] [5] [6] [8]
Water Solubility	5.0 - 8.5 mg/L at 20°C	[2] [6]
LogP (o/w)	3.21 - 3.40	[2] [5] [6] [7]
Vapor Pressure	1.12×10^{-6} mmHg	[2]
Density	1.122 - 1.188 g/cm ³ at 20°C	[2] [5]
pKa	2.0 (very weak base)	[2]

Spectroscopic and Analytical Data

For the structural elucidation and quantification of Terbutylazine, various analytical techniques are employed. Mass spectrometry data is available, providing characteristic fragmentation patterns for identification.[\[3\]](#)[\[9\]](#) Analytical standards and certified reference materials for Terbutylazine are commercially available for use in high-performance liquid chromatography (HPLC) and gas chromatography (GC) methods.[\[10\]](#)[\[11\]](#) These methods are crucial for residue analysis in environmental and biological samples.

Experimental Methodologies

The determination of the physicochemical properties of Terbutylazine relies on standardized experimental protocols.

Melting Point Determination: The melting point is determined using OECD Test Guideline 102, which involves heating the substance and observing the temperature range over which it melts.

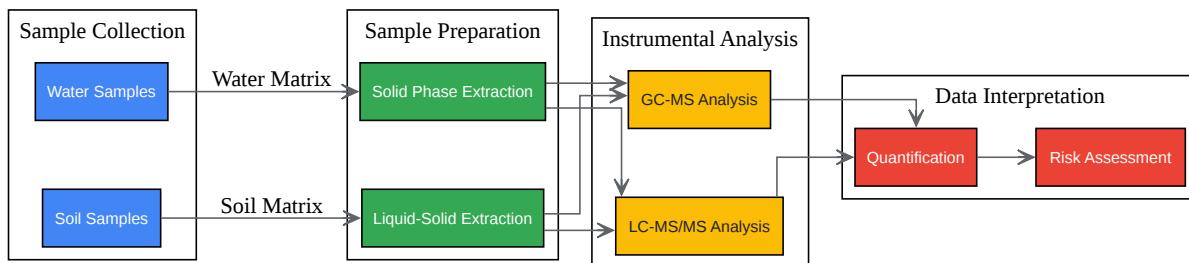
Solubility Testing: Water solubility is typically measured following standardized methods that involve equilibrating the substance in water at a specific temperature and then quantifying the dissolved concentration.

LogP Determination: The octanol-water partition coefficient is experimentally determined using methods such as the shake-flask method (OECD Guideline 107) or by HPLC (OECD Guideline 117), which correlates retention time with known LogP values.

Biological Activity and Signaling Pathways

Terbuthylazine functions as a herbicide by inhibiting photosynthesis in target plant species.^[8] While a detailed analysis of its specific signaling pathways in non-target organisms is extensive, its primary mode of action is well-established. For researchers in drug development, understanding the potential for off-target effects is critical. The study of its metabolism and potential interactions with cellular pathways in mammalian systems is an active area of research.

Below is a simplified representation of a generic experimental workflow for assessing the environmental fate of a compound like Terbuthylazine.



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References

- 1. aksci.com [aksci.com]
- 2. Terbutylazine | C9H16CIN5 | CID 22206 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Terbutylazine [webbook.nist.gov]
- 4. chembk.com [chembk.com]
- 5. Terbutylazine | 5915-41-3 [chemicalbook.com]
- 6. terbutylazine, 5915-41-3 [thegoodscentscompany.com]
- 7. farmag.co.za [farmag.co.za]
- 8. cdn.who.int [cdn.who.int]
- 9. ez.restek.com [ez.restek.com]
- 10. Terbutylazine PESTANAL , analytical standard 5915-41-3 [sigmaaldrich.com]
- 11. 5915-41-3 · Terbutylazine Standard · 206-20361[Detail Information] | [Analytical Chemistry]|Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation [labchem-wako.fujifilm.com]
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